

cyclo(L-Pro-L-Val) stability storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

Cat. No.: S627326

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Stability and Storage Conditions

Proper storage is essential for preserving the integrity of **Cyclo(L-Pro-L-Val)** for research. The core recommendations are centered on controlling temperature, moisture, and atmospheric conditions.

- **Recommended Conditions:** The supplier recommends sealed storage, away from moisture and light, under nitrogen [1]. For long-term stability, store the powder at **-80°C for 2 years or -20°C for 1 year** [1]. Once dissolved in DMSO, the solution should be stored at **-80°C for 6 months or -20°C for 1 month** [1].
- **Stability Risks from Research Context:** A 2023 study on almond contamination detected **Cyclo(L-Pro-L-Val)** as a mycotoxin after almonds were stored for 9 months at 25°C with 70% relative humidity (RH) [2]. This indicates that warm, humid environments can promote the production of this compound by fungi, conversely suggesting that these conditions should be avoided for storing the pure, isolated compound to prevent degradation or contamination [2].

Troubleshooting Guide

Issue	Potential Cause	Solution
Unexpected low potency	Compound degradation due to improper storage or repeated freeze-thaw cycles.	Verify storage temperature is at -20°C or -80°C ; aliquot solution to avoid repeated freeze-thawing [1].

Issue	Potential Cause	Solution
Precipitation in solution	Solubility challenges or cold temperature storage.	Warm the vial at 37°C and shake in an ultrasonic bath; ensure fresh DMSO is used [3].
Contamination	Exposure to moisture or airborne microbes during handling.	Prepare stock solutions on the day of use; use sterilized vials and equipment [1] [3].

Frequently Asked Questions (FAQs)

Q1: What is the shelf life of Cyclo(L-Pro-L-Val) under recommended conditions?

- **A:** When stored properly as a powder under nitrogen at **-80°C**, the shelf life is approximately **2 years**. At **-20°C**, it is **1 year** [1].

Q2: How should I prepare a stock solution of Cyclo(L-Pro-L-Val) to ensure stability?

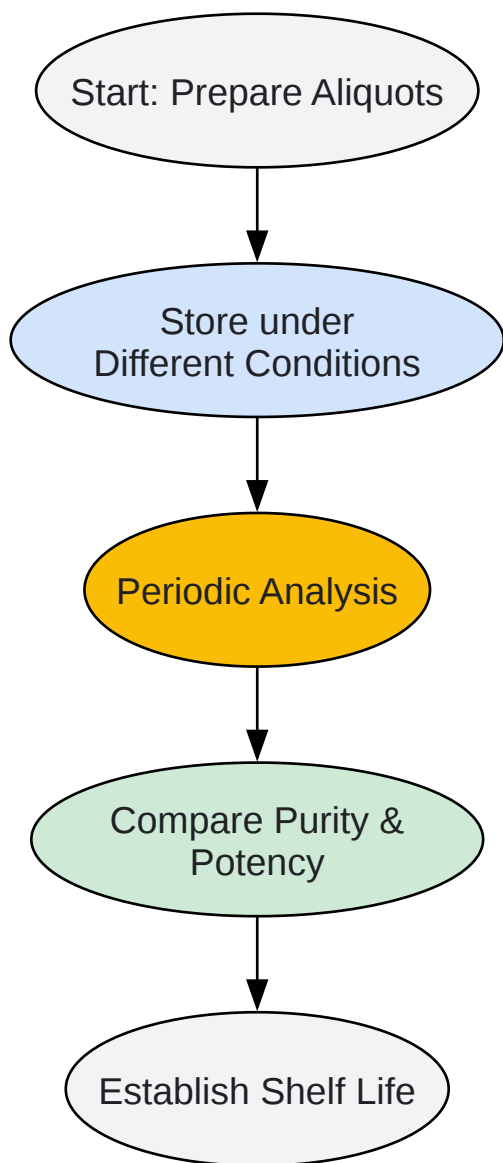
- **A:** The compound is soluble in DMSO. Here is a standard protocol [1]:
 - Bring the vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of powder.
 - Add the appropriate volume of **DMSO** to achieve the required concentration (e.g., 100 mg/mL equals 509.55 mM).
 - Briefly sonicate the mixture if needed to dissolve completely.
 - Aliquot into single-use vials to avoid repeated freeze-thaw cycles.
 - Store aliquots at **-20°C or -80°C**.

Q3: The search results mention this compound is a "mycotoxin" in almonds. Does this make it unsafe to handle?

- **A:** While one study identified it as a fungal metabolite in contaminated food [2], other research highlights its investigated **anti-inflammatory and antimicrobial properties** [1] [4]. As with any research chemical, you should treat it with caution. Refer to its Safety Data Sheet (SDS) and follow your institution's safety protocols for handling laboratory chemicals.

Experimental Workflow for Stability Assessment

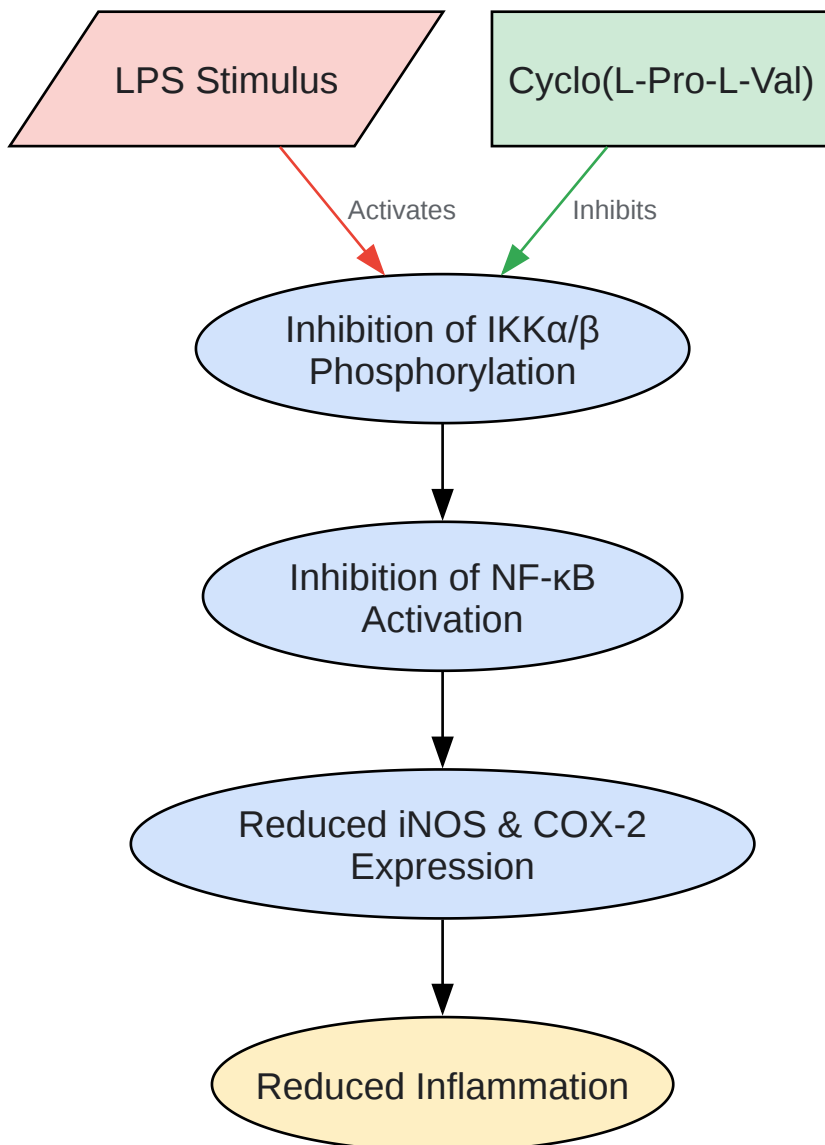
The following diagram outlines a general workflow for testing compound stability, based on methodologies inferred from the search results [1] [2]:



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Signaling Pathway Impact

Research indicates that **Cyclo(L-Pro-L-Val)** can inhibit the NF- κ B pathway, which is central to inflammatory responses [1] [5]. The diagram below summarizes its reported mechanistic effects in macrophages [1] [5] [4]:



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Key Recommendations Summary

- **Adhere to Supplier Guidelines:** Follow the recommended storage conditions of **-20°C or -80°C** under nitrogen for the powder [1].
- **Manage Solutions Carefully:** Use **fresh, anhydrous DMSO**, aliquot stock solutions, and avoid repeated freeze-thaw cycles [1] [3].
- **Control the Environment:** Avoid warm, humid storage conditions (e.g., **25°C with 60-70% RH**) that have been linked to the stability of this molecule in other contexts [2].

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